

## Isodecanol molecular weight and formula

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An In-depth Technical Guide to Isodecanol: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides a focused overview of the molecular weight and chemical formula of **isodecanol**, a compound of interest in various research and industrial applications.

## **Core Molecular Data**

**Isodecanol** is a fatty alcohol that exists as a mixture of isomers.[1] Its fundamental molecular attributes are summarized below.

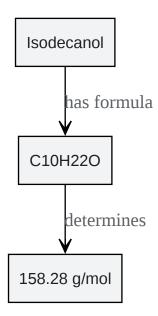
Property	Value
Molecular Formula	C10H22O[2][3][4][5][6] or C10H21OH[2]
Molecular Weight	158.28 g/mol [2][3][4][5]

The molecular formula C<sub>10</sub>H<sub>22</sub>O represents the total count of carbon, hydrogen, and oxygen atoms in the molecule.[2][3][4][5][6] The alternative representation, C<sub>10</sub>H<sub>21</sub>OH, specifically highlights the presence of a hydroxyl (-OH) functional group, which characterizes it as an alcohol.[2] The molecular weight is a critical parameter in stoichiometry, solution preparation, and analytical characterizations.[2][3][4][5]



# Logical Relationship of Isodecanol's Core Properties

The relationship between the common name, chemical formula, and molecular weight is a foundational concept in chemistry. The name "**isodecanol**" refers to a specific chemical entity whose atomic composition is defined by its formula, from which the molecular weight is calculated.



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**Isodecanol**'s core chemical identifiers.

## **Experimental Protocols**

Detailed experimental methodologies for determining the molecular weight and formula of a compound like **isodecanol** are well-established in the field of analytical chemistry.

- 1. Mass Spectrometry for Molecular Weight Determination:
- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion to find the molecular weight.
- Methodology:



- A dilute solution of **isodecanol** in a volatile solvent (e.g., methanol or acetonitrile) is prepared.
- The solution is introduced into the mass spectrometer, typically using an electrospray ionization (ESI) or electron ionization (EI) source.
- In the ionization source, the **isodecanol** molecules are ionized.
- The resulting ions are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight).
- The analyzer separates the ions based on their m/z ratio.
- A detector records the abundance of ions at each m/z value, generating a mass spectrum.
  The peak corresponding to the molecular ion ([M]+ or [M+H]+) is used to determine the molecular weight.
- 2. Elemental Analysis for Molecular Formula Determination:
- Objective: To determine the percentage composition of carbon, hydrogen, and oxygen in isodecanol to empirically derive the chemical formula.
- Methodology:
  - A precisely weighed sample of **isodecanol** is combusted in a furnace with an excess of oxygen.
  - The combustion products, carbon dioxide (CO<sub>2</sub>) and water (H<sub>2</sub>O), are passed through a series of absorption tubes.
  - The mass of CO<sub>2</sub> and H<sub>2</sub>O produced is accurately measured by the change in mass of the absorption tubes.
  - From the masses of CO<sub>2</sub> and H<sub>2</sub>O, the masses and percentages of carbon and hydrogen in the original sample are calculated.
  - The percentage of oxygen is typically determined by difference.



 The percentage composition is used to calculate the empirical formula. The molecular formula is then determined by comparing the empirical formula weight with the molecular weight obtained from mass spectrometry.

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### References

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